

Application Notes & Protocols: BRD1401 as a Chemical Probe for OprH Function

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Compound of Interest

Compound Name: **BRD1401**

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Introduction

BRD1401 is a novel small molecule that serves as a specific chemical probe for studying the function of the outer membrane protein OprH in *Pseudomonas aeruginosa*.^{[1][2][3]} This document provides detailed application notes and experimental protocols for utilizing **BRD1401** to investigate OprH-LPS interactions and their role in outer membrane integrity. **BRD1401**'s unique mode of action, requiring both the presence of OprH and the depletion of the essential lipoprotein OprL, offers a powerful tool to dissect the intricate biology of the *P. aeruginosa* cell envelope.^{[1][3][4]}

The discovery of **BRD1401** was facilitated by a multiplexed, whole-cell screening strategy known as mini-PROSPECT, which identified its specific activity against an OprL-depleted mutant of *P. aeruginosa*.^{[1][5][6]} Subsequent genetic and biochemical studies revealed that **BRD1401** targets OprH, disrupting its crucial interaction with lipopolysaccharide (LPS) and leading to increased membrane fluidity.^{[1][2][3][7]} This finding has also shed light on a previously uncharacterized interaction between OprH and OprL, suggesting a complex that bridges the outer membrane and the peptidoglycan layer.^{[1][3][5]}

These application notes are designed to guide researchers in using **BRD1401** to explore OprH function, validate its mechanism of action, and potentially screen for other molecules with similar activities.

Data Presentation

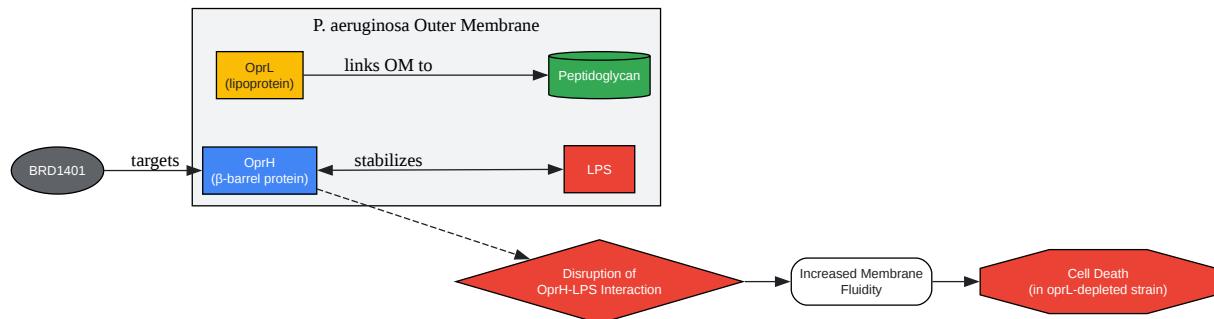
Table 1: Activity Profile of **BRD1401**

Parameter	Value	Strain/Condition	Reference
Specific Lethality Factor (SLF)	-8.25	P. aeruginosa oprL-hypomorph	[4]
Minimal Inhibitory Concentration (MIC)	Not specified in abstracts	Not specified in abstracts	
LPS-OprH Dissociation Constant (Kd)	~200 μM	In vitro (NMR)	[5]

Table 2: Genetic Requirements for **BRD1401** Activity

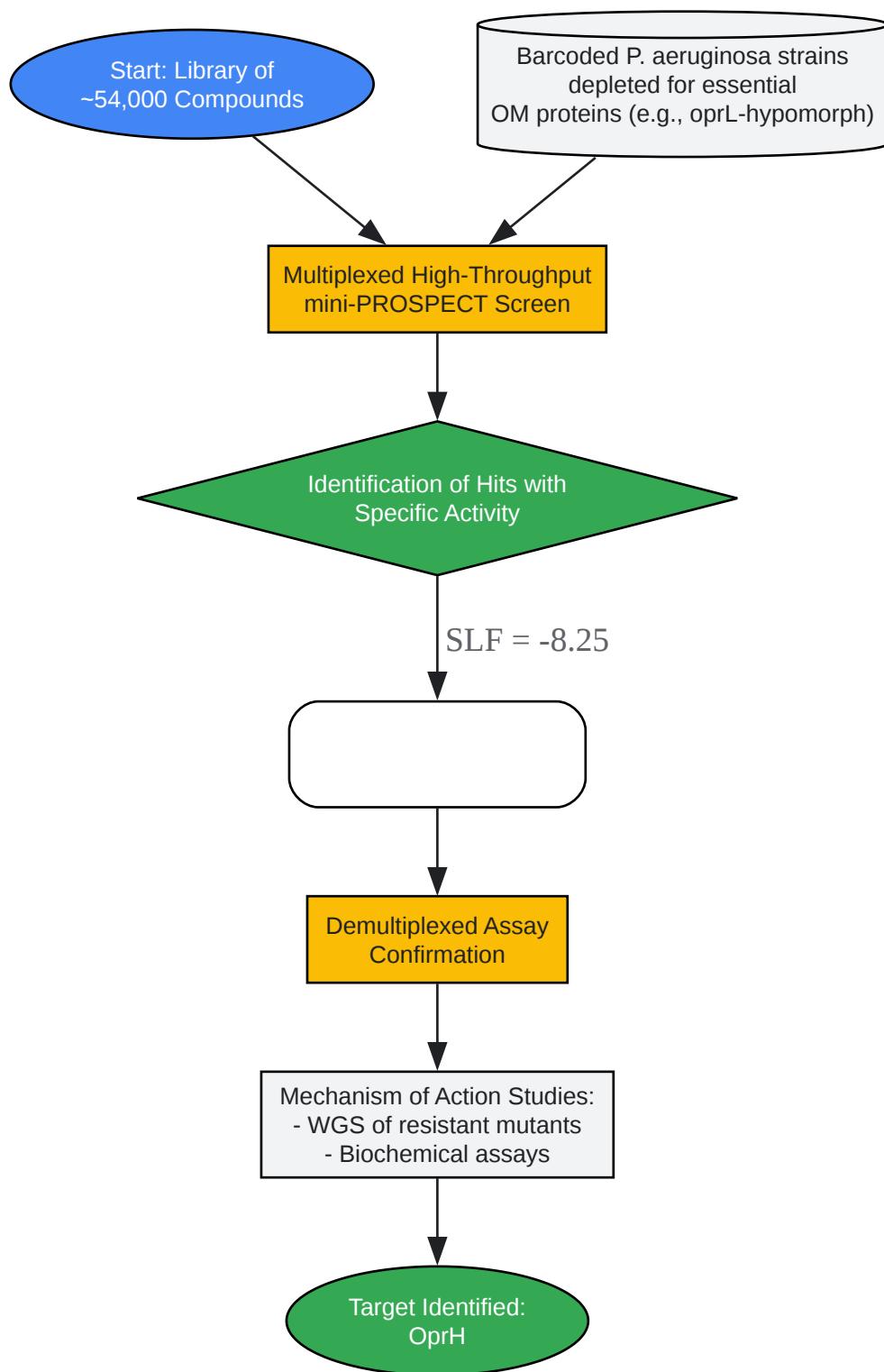
Strain Background	OprH Status	OprL Status	BRD1401 Activity	Reference
Wild-type P. aeruginosa	Present	Present	Inactive	[1]
oprL-hypomorph	Present	Depleted	Active	[1][4]
oprL-hypomorph with oprH mutation	Absent	Depleted	Inactive (Resistance)	[1]
oprL-KDΔoprH	Absent	Depleted	Inactive	[1]

Signaling Pathways and Experimental Workflows



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Caption: Mechanism of action of **BRD1401** in *P. aeruginosa*.

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